

Pinacolone CAS number and molecular formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Pinacolone

Cat. No.: B1678379

[Get Quote](#)

An In-depth Technical Guide to Pinacolone

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **pinacolone** (3,3-dimethyl-2-butanone), a significant ketone in organic chemistry. It details its chemical and physical properties, synthesis methodologies, key reactions, and applications, with a focus on its relevance in research and drug development.

Chemical Identity and Properties

Pinacolone, systematically named 3,3-dimethylbutan-2-one, is a colorless to light yellow liquid recognized by its characteristic peppermint or camphor-like odor[1][2]. It is an unsymmetrical ketone that serves as a crucial intermediate in the synthesis of various fine chemicals[3][4].

- Molecular Formula: $C_6H_{12}O$ [1][3]
- CAS Number: 75-97-8[1][3]

The quantitative physical and chemical properties of **pinacolone** are summarized in the table below.

Property	Value	References
Molecular Weight	100.16 g/mol	[1][3]
Appearance	Colorless, clear liquid	[1][2][3]
Odor	Peppermint or camphor-like	[1][2]
Density	0.801 g/cm ³ at 25 °C	[2][5]
Melting Point	-52.5 °C	[1][2]
Boiling Point	103 to 106 °C	[2]
Flash Point	23 °C (75 °F)	[1][6]
Refractive Index	1.396 at 20 °C	[3][5]
Water Solubility	2.44 g/100 mL at 15 °C	[6][7]
Solubility	Soluble in ethanol, ether, acetone	[1][6]
Vapor Pressure	33 hPa at 20 °C	[5]

Synthesis of Pinacolone

The most classic and well-known method for synthesizing **pinacolone** is the pinacol rearrangement, a reaction first described by Wilhelm Rudolph Fittig in 1860[8][9]. This method involves the acid-catalyzed rearrangement of pinacol (2,3-dimethyl-2,3-butanediol)[2][9].

Industrially, other methods are also employed, such as the ketonization of pivalic acid and acetic acid over metal oxide catalysts or the hydrolysis of 4,4,5-trimethyl-1,3-dioxane[2].

This protocol describes the laboratory-scale synthesis of **pinacolone** from pinacol hydrate using sulfuric acid as a catalyst.

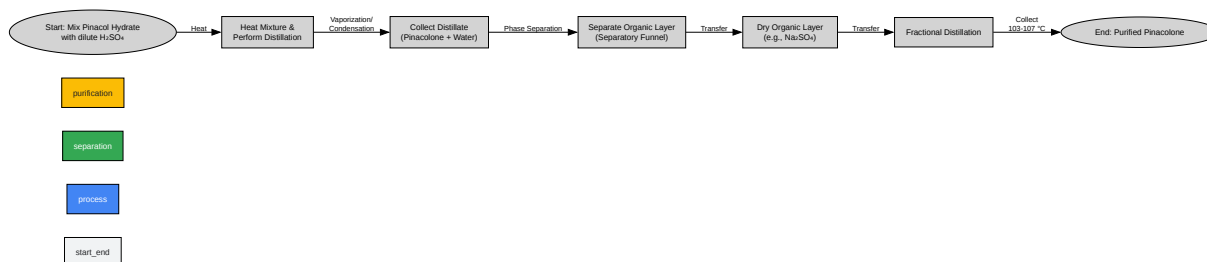
Materials:

- Pinacol hydrate
- Concentrated sulfuric acid (H₂SO₄)

- Anhydrous sodium sulfate (Na_2SO_4) or calcium chloride (CaCl_2)
- Distillation apparatus
- Separatory funnel
- Erlenmeyer flask

Procedure:

- In a round-bottom flask suitable for distillation, add 15 mL of water and then carefully and slowly add 10 mL of concentrated sulfuric acid[10].
- Add 6 grams of pinacol hydrate to the dilute acid solution in the flask[10].
- Set up the apparatus for simple distillation and heat the mixture. The **pinacolone** will co-distill with water[11].
- Continue the distillation until the upper organic layer (**pinacolone**) in the receiving flask ceases to increase in volume[11].
- Transfer the distillate to a separatory funnel and separate the aqueous layer from the organic layer (**pinacolone**).
- Dry the collected **pinacolone** layer over an anhydrous drying agent like anhydrous sodium sulfate or calcium chloride[10][11].
- Perform a final fractional distillation of the dried liquid to obtain purified **pinacolone**, which boils at approximately 103–107 °C[11]. The yield is typically in the range of 65-72%[11].



[Click to download full resolution via product page](#)

Caption: Workflow for the synthesis and purification of **pinacolone**.

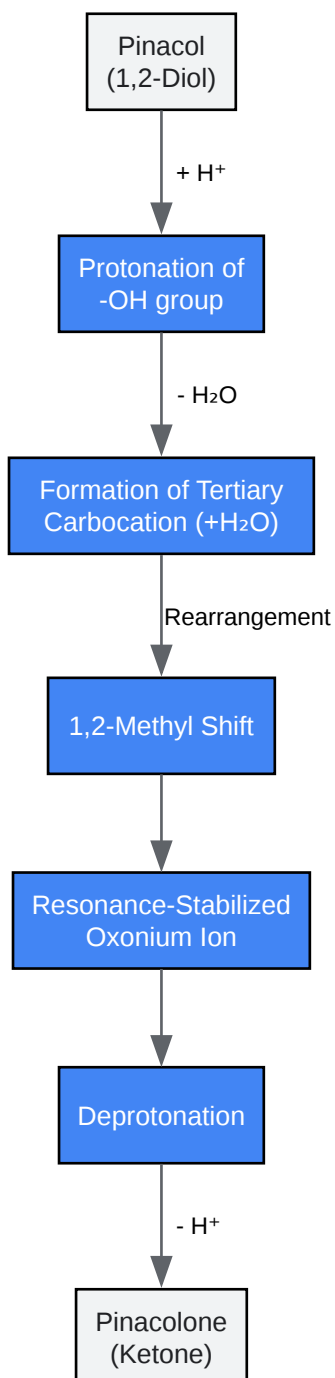
Chemical Reactivity and Signaling Pathways

The reactivity of **pinacolone** is characterized by its ketone functional group and the α -methyl group. The carbonyl group can undergo typical reactions like hydrogenation and reductive amination, while the α -methyl group is available for condensation reactions[2][6].

The pinacol rearrangement is a classic example of a 1,2-rearrangement that proceeds through a carbocation intermediate. Understanding this mechanism is fundamental for organic chemists.

- Protonation: An acid catalyst protonates one of the hydroxyl groups of pinacol, making it a good leaving group (water)[8].
- Carbocation Formation: The protonated hydroxyl group departs as a water molecule, forming a stable tertiary carbocation[8].

- 1,2-Methyl Shift: A methyl group from the adjacent carbon migrates to the positively charged carbon. The driving force for this step is the formation of a more stable, resonance-stabilized oxonium ion[9].
- Deprotonation: A water molecule removes a proton from the oxygen atom, regenerating the acid catalyst and yielding the final product, **pinacolone**[8].



[Click to download full resolution via product page](#)

Caption: Mechanism of the Pinacol-**Pinacolone** rearrangement.

Applications in Drug Development and Agrochemicals

Pinacolone is a vital building block in the synthesis of pharmaceuticals and agrochemicals. Its derivatives exhibit a wide range of biological activities.

- **Fungicides and Pesticides:** It is a precursor for numerous triazole pesticides, including triadimefon, paclobutrazol, uniconazole, and metribuzin[2][3][6]. For example, triadimefon, used to control fungal diseases in agriculture, can be synthesized from **pinacolone**[4][8].
- **Pharmaceuticals:** **Pinacolone** is an intermediate in the production of various drugs. It is used in the synthesis of the anticonvulsant stiripentol, the antihypertensive drug pinacidil, and the antifungal vibunazole[2][8]. Its derivatives are also investigated for antibacterial, antiviral, and antituberculous activities[5][6].

Safety and Handling

Pinacolone is a flammable liquid and should be handled with appropriate safety precautions.

- **Handling:** Use in a well-ventilated area, with spark-proof tools and explosion-proof equipment. Ground and bond containers when transferring material. Avoid contact with skin, eyes, and clothing[12][13].
- **Storage:** Store in a cool, dry, well-ventilated area designated for flammables. Keep containers tightly closed and away from heat, sparks, and open flames[3][14].
- **Personal Protective Equipment (PPE):** Wear chemical splash goggles, appropriate protective gloves, and protective clothing to prevent skin exposure[12][13].
- **Hazards:** **Pinacolone** is harmful if swallowed and may cause skin, eye, and respiratory tract irritation[12][13]. It is classified as a Schedule 3 compound under the Chemical Weapons Convention due to its relation to the synthesis of the nerve agent Soman[2].

This guide provides essential technical information for professionals working with **pinacolone**, highlighting its properties, synthesis, and critical role as a chemical intermediate. Adherence to safety protocols is crucial when handling this compound.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Pinacolone | C₆H₁₂O | CID 6416 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Pinacolone - Wikipedia [en.wikipedia.org]
- 3. Pinacolone | CAS: 75-97-8 | 3,3-dimethylbutanone [vestachem.com]
- 4. Page loading... [wap.guidechem.com]
- 5. Pinacolone | 75-97-8 [chemicalbook.com]
- 6. bocsci.com [bocsci.com]
- 7. Pinacolone [drugfuture.com]
- 8. byjus.com [byjus.com]
- 9. Pinacol rearrangement - Wikipedia [en.wikipedia.org]
- 10. chemistry-online.com [chemistry-online.com]
- 11. Organic Syntheses Procedure [orgsyn.org]
- 12. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 13. dept.harpercollege.edu [dept.harpercollege.edu]
- 14. fishersci.com [fishersci.com]
- To cite this document: BenchChem. [Pinacolone CAS number and molecular formula]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1678379#pinacolone-cas-number-and-molecular-formula]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com